

What is the role of THP104c in regulating Drp1 activity?

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Compound of Interest

Compound Name: THP104c
Cat. No.: B15575842

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References

- 1. Dynamic regulation of mitochondrial fission through modification of the dynamin-related protein Drp1 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Regulation of mitochondrial fission by GIPC-mediated Drp1 retrograde transport - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Role of Mitochondrial Dynamics and Mitotic Fission in Regulating the Cell Cycle in Cancer and Pulmonary Arterial Hypertension: Implications for Dynamin-Related Protein 1 and Mitofusin2 in Hyperproliferative Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cyclin C directly stimulates Drp1 GTP affinity to mediate stress-induced mitochondrial hyperfission - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cyclin C directly stimulates Drp1 GTP affinity to mediate stress-induced mitochondrial hyperfission - PMC [pmc.ncbi.nlm.nih.gov]
- 6. DRP1: At the Crossroads of Dysregulated Mitochondrial Dynamics and Altered Cell Signaling in Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. trial.medpath.com [trial.medpath.com]
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